

Application Notes and Protocols for 5,5'-Dibromo-BAPTA in Experimental Settings

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Compound of Interest

Compound Name: 5,5'-Dibromo-bapta

Cat. No.: B1147785

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **5,5'-Dibromo-BAPTA**, a crucial calcium (Ca^{2+}) chelator in biological research. This document outlines detailed protocols for creating Ca^{2+} buffers with defined free Ca^{2+} concentrations and for controlling intracellular Ca^{2+} levels to study its diverse roles in cellular signaling.

Introduction to 5,5'-Dibromo-BAPTA

5,5'-Dibromo-BAPTA is a derivative of the Ca^{2+} chelator BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid). It is extensively used to create calcium buffers with specific free Ca^{2+} concentrations and to manipulate intracellular Ca^{2+} levels.[1][2][3] Its intermediate affinity for Ca^{2+} makes it a valuable tool for studying a wide range of physiological processes, including signal transduction, neurotransmission, and muscle contraction.[4] Like other BAPTA derivatives, it offers the advantage of being relatively insensitive to pH changes around physiological ranges and exhibits faster Ca^{2+} binding and release kinetics compared to EGTA.[4]

5,5'-Dibromo-BAPTA is available in two primary forms:

- Membrane-impermeant salt form (e.g., tetrapotassium salt): This form is used for preparing extracellular Ca^{2+} buffers and can be introduced into cells via microinjection.

- Membrane-permeant acetoxymethyl (AM) ester form: This lipophilic version can be loaded into cells by incubation, where intracellular esterases cleave the AM groups, trapping the active chelator in the cytoplasm.

Quantitative Data Summary

The following tables summarize the key quantitative properties of **5,5'-Dibromo-BAPTA**.

Table 1: Physicochemical Properties of **5,5'-Dibromo-BAPTA**

| Property | Value | Reference |
|---|---|-----------|
| Molecular Formula (Free Acid) | C ₂₂ H ₂₂ Br ₂ N ₂ O ₁₀ | |
| Molecular Weight (Free Acid) | 634.23 g/mol | |
| Molecular Formula (Tetrapotassium Salt) | C ₂₂ H ₁₈ Br ₂ K ₄ N ₂ O ₁₀ | |
| Molecular Weight (Tetrapotassium Salt) | 786.59 g/mol | |
| CAS Number (Free Acid) | 111248-72-7 | |
| CAS Number (Tetrapotassium Salt) | 73630-11-2 | |

Table 2: Calcium Binding Properties of **5,5'-Dibromo-BAPTA**

| Property | Value | Conditions | Reference |
|--|---------|------------------------------------|-----------|
| Dissociation Constant (K _d) for Ca ²⁺ | ~3.6 μM | In the absence of Mg ²⁺ | |

Note: The K_d value can be influenced by experimental conditions such as pH, temperature, and ionic strength. It is advisable to determine the K_d under your specific experimental conditions for precise calculations.

Experimental Protocols

Preparation of 5,5'-Dibromo-BAPTA Stock Solutions

3.1.1. Stock Solution for Salt Form (e.g., Tetrapotassium Salt)

The salt form of **5,5'-Dibromo-BAPTA** is soluble in water.

- Materials:
 - **5,5'-Dibromo-BAPTA** tetrapotassium salt
 - High-purity, Ca^{2+} -free water (e.g., double-distilled, deionized water)
- Procedure:
 - Weigh the desired amount of **5,5'-Dibromo-BAPTA** tetrapotassium salt.
 - Dissolve it in Ca^{2+} -free water to the desired stock concentration (e.g., 10 mM).
 - Store the stock solution in aliquots at -20°C .

3.1.2. Stock Solution for AM Ester Form

The AM ester form is hydrophobic and requires an organic solvent for dissolution.

- Materials:
 - **5,5'-Dibromo-BAPTA**, AM ester
 - Anhydrous dimethyl sulfoxide (DMSO)
- Procedure:
 - Allow the vial of **5,5'-Dibromo-BAPTA**, AM ester and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
 - Dissolve the **5,5'-Dibromo-BAPTA**, AM ester in anhydrous DMSO to prepare a stock solution of 1-10 mM.

- Store the stock solution in small, tightly sealed aliquots at -20°C, protected from light and moisture.

Protocol for Preparing Calcium Buffers with Defined Free Ca²⁺ Concentrations

This protocol describes how to prepare a set of solutions with known free Ca²⁺ concentrations using the salt form of **5,5'-Dibromo-BAPTA**. These are essential for calibrating fluorescent Ca²⁺ indicators. The calculation of the required amount of CaCl₂ to achieve a specific free Ca²⁺ concentration is based on the dissociation constant (K_d) of the chelator.

Equation for Calculating Free Calcium:

$$[\text{Ca}^{2+}]_{\text{free}} = K_d * [\text{Ca-BAPTA}] / [\text{BAPTA}]$$

Specialized software, such as MAXC, can be used for more complex calculations involving multiple ions and chelators.

Materials:

- **5,5'-Dibromo-BAPTA** tetrapotassium salt stock solution (e.g., 10 mM)
- CaCl₂ stock solution (e.g., 100 mM, accurately prepared)
- Ca²⁺-free buffer (e.g., 100 mM KCl, 10 mM MOPS, pH 7.2)
- pH meter

Procedure:

- Prepare a "Zero Calcium" Solution: In a volumetric flask, add the desired final concentration of **5,5'-Dibromo-BAPTA** (e.g., 1 mM) to the Ca²⁺-free buffer. This solution represents the baseline with minimal free Ca²⁺.
- Prepare a "Saturating Calcium" Solution: In a separate volumetric flask, add the same final concentration of **5,5'-Dibromo-BAPTA** (e.g., 1 mM) and a concentration of CaCl₂ that is in

excess of the BAPTA concentration (e.g., 2 mM) to the Ca^{2+} -free buffer. This ensures that virtually all the BAPTA is bound to Ca^{2+} .

- **Prepare Intermediate Calcium Standards:** To create a series of standards with varying free Ca^{2+} concentrations, mix the "Zero Calcium" and "Saturating Calcium" solutions in different ratios. The following table provides an example for creating a range of free Ca^{2+} concentrations.

Table 3: Example Mixing Ratios for Calcium Calibration Standards

| % "Zero Calcium" Solution | % "Saturating Calcium" Solution | Approximate Free [Ca^{2+}] (μM) |
|---------------------------|---------------------------------|---|
| 100 | 0 | ~0 |
| 90 | 10 | (Calculated based on K_d) |
| 75 | 25 | (Calculated based on K_d) |
| 50 | 50 | (Calculated based on K_d) |
| 25 | 75 | (Calculated based on K_d) |
| 10 | 90 | (Calculated based on K_d) |
| 0 | 100 | (High, near saturating) |

- **pH Adjustment:** After preparing each solution, verify and, if necessary, adjust the pH to the desired value, as the Ca^{2+} affinity of BAPTA derivatives can be pH-sensitive.

Protocol for Loading Cells with 5,5'-Dibromo-BAPTA, AM Ester

This protocol outlines the general procedure for loading the membrane-permeant AM ester form of **5,5'-Dibromo-BAPTA** into live cells to buffer intracellular Ca^{2+} .

Materials:

- **5,5'-Dibromo-BAPTA**, AM ester stock solution (1-10 mM in anhydrous DMSO)

- Pluronic® F-127 (10-20% w/v in DMSO)
- Physiological buffer appropriate for your cells (e.g., Hanks' Balanced Salt Solution, HBSS)
- Cultured cells on coverslips or in a culture dish

Procedure:

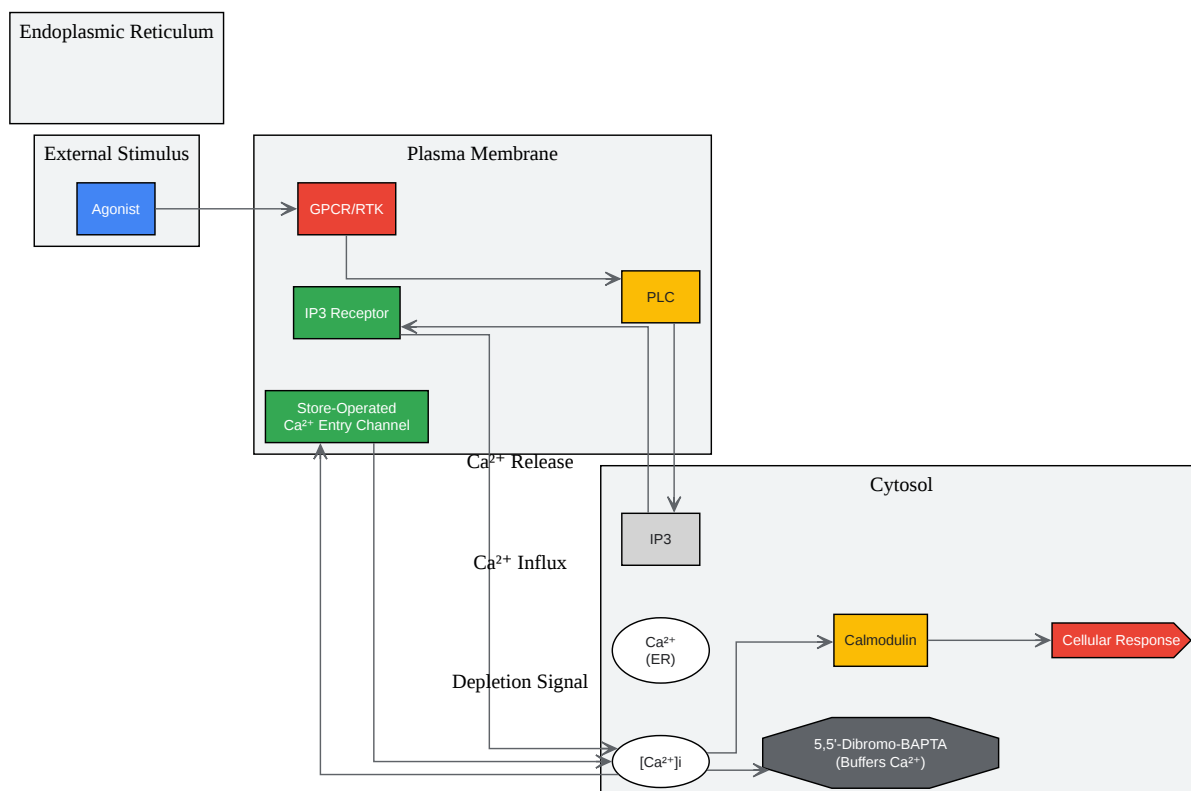
- Prepare Loading Solution:
 - Dilute the **5,5'-Dibromo-BAPTA**, AM ester stock solution into the physiological buffer to the final desired working concentration (typically 10-100 μM).
 - To aid in the dispersion of the hydrophobic AM ester in the aqueous buffer, pre-mix the stock solution with an equal volume of Pluronic® F-127 solution before diluting into the final buffer. The final concentration of Pluronic® F-127 should be around 0.02-0.04%.
- Cell Loading:
 - Remove the culture medium from the cells.
 - Wash the cells once with the physiological buffer.
 - Add the loading solution to the cells.
 - Incubate the cells for 30-60 minutes at room temperature or 37°C. The optimal time and temperature should be determined empirically for your specific cell type. Incubation at 37°C may lead to compartmentalization of the dye in organelles.
- Wash and De-esterification:
 - Remove the loading solution.
 - Wash the cells two to three times with fresh physiological buffer to remove extracellular dye.
 - Incubate the cells for an additional 30 minutes in fresh buffer to allow for complete de-esterification of the AM ester by intracellular esterases.

- Experimentation: The cells are now loaded with **5,5'-Dibromo-BAPTA** and are ready for experiments investigating the role of buffered intracellular Ca^{2+} .

Visualization of Concepts and Workflows

Intracellular Calcium Signaling Pathway

The following diagram illustrates a simplified intracellular Ca^{2+} signaling pathway that can be investigated using **5,5'-Dibromo-BAPTA**.

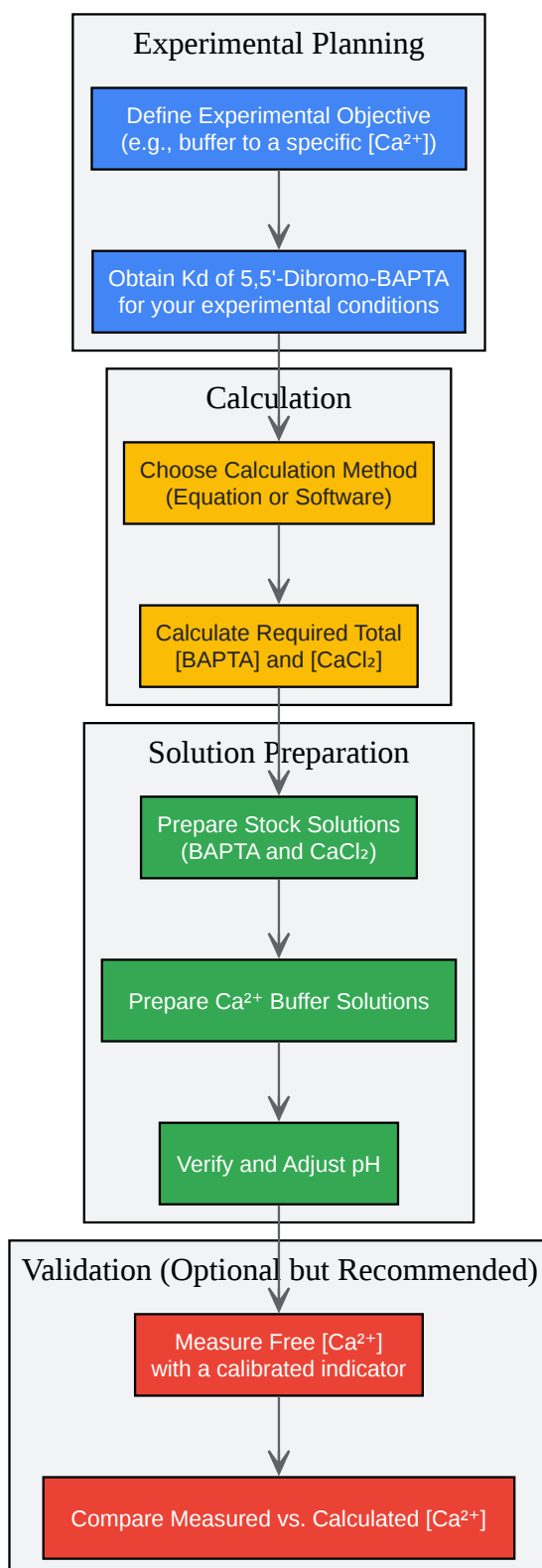


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Caption: Simplified intracellular calcium signaling pathway.

Experimental Workflow for Calculating 5,5'-Dibromo-BAPTA Concentration

The following diagram outlines the workflow for determining the appropriate concentration of **5,5'-Dibromo-BAPTA** for an experiment.



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Caption: Workflow for calculating **5,5'-Dibromo-BAPTA** concentration.

Safety and Handling

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **5,5'-Dibromo-BAPTA** and its solutions.
- Handle DMSO with care as it can facilitate the absorption of other chemicals through the skin.
- Consult the Safety Data Sheet (SDS) for detailed safety information before use.

By following these detailed application notes and protocols, researchers can effectively utilize **5,5'-Dibromo-BAPTA** to precisely control and study the multifaceted roles of calcium in biological systems.

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